

Application Notes and Protocols for Glycyl-L-valine Powder

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Compound of Interest

Compound Name: Glycyl-L-valine

Cat. No.: B167972

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **Glycyl-L-valine** powder in a laboratory setting. Adherence to these protocols is crucial for ensuring the integrity of the compound and the safety of personnel.

Product Information

- Name: **Glycyl-L-valine**
- CAS Number: 1963-21-9[1][2]
- Molecular Formula: $C_7H_{14}N_2O_3$ [1][2]
- Molecular Weight: 174.20 g/mol [2]
- Appearance: White to off-white crystalline powder[1][3]

Safety and Handling Precautions

Glycyl-L-valine is categorized as an irritant and can cause serious eye damage[3][4]. All handling procedures should be performed in a well-ventilated area, preferably within a fume hood. Appropriate personal protective equipment (PPE) must be worn at all times.

Personal Protective Equipment (PPE):

- Eye Protection: Tightly fitting safety goggles or a face shield are mandatory to prevent eye contact.[\[5\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of properly after handling.[\[5\]](#)
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[\[6\]](#)
- Respiratory Protection: If dust generation is unavoidable, a NIOSH-approved respirator should be used.[\[5\]](#)

General Handling Procedures:

- Avoid direct contact with skin, eyes, and clothing.[\[6\]](#)[\[7\]](#)
- Do not inhale dust or fumes.[\[5\]](#)[\[6\]](#)
- Minimize dust generation during handling.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[6\]](#)
- Do not eat, drink, or smoke in the work area.[\[6\]](#)

Storage Conditions

Proper storage is essential to maintain the stability and purity of **Glycyl-L-valine** powder.

Parameter	Condition	Rationale
Temperature	Powder: 2-8°C for short-term storage.[6] Powder (long-term): -20°C for up to 3 years.[2][8] Solutions: -80°C for up to 6 months or -20°C for up to 1 month.[2][8]	To minimize degradation and maintain stability.
Humidity	Store in a dry place.[3][5]	To prevent hygroscopic absorption and degradation.
Light	Protect from light.[6]	The compound is light-sensitive.
Container	Tightly closed container.[3][5][6]	To prevent contamination and moisture absorption.
Ventilation	Store in a well-ventilated area.[3][6]	To prevent the accumulation of any potential vapors.

Solubility

Glycyl-L-valine is soluble in water and has limited solubility in other common laboratory solvents.

Solvent	Solubility	Notes
Water	100 mg/mL[2]	Ultrasonic assistance may be required for complete dissolution.[2]
	550 g/L (at 20°C)[3]	
	34 mg/mL[8]	
DMSO	Insoluble or slightly soluble[2][8]	

Experimental Protocols

- Preparation:
 - Equilibrate the **Glycyl-L-valine** powder to room temperature before opening the container to prevent condensation.
 - Weigh the desired amount of **Glycyl-L-valine** powder in a sterile container inside a chemical fume hood.
- Dissolution:
 - Add the appropriate volume of sterile, purified water (e.g., Milli-Q® or equivalent) to the powder.
 - Vortex or stir the solution until the powder is completely dissolved.
 - If necessary, use an ultrasonic bath to aid dissolution.[2]
- Sterilization:
 - For cell-based assays, sterilize the solution by passing it through a 0.22 µm filter.[2]
- Storage:
 - Aliquot the stock solution into sterile, single-use vials.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[2][8]
 - Avoid repeated freeze-thaw cycles.[8]

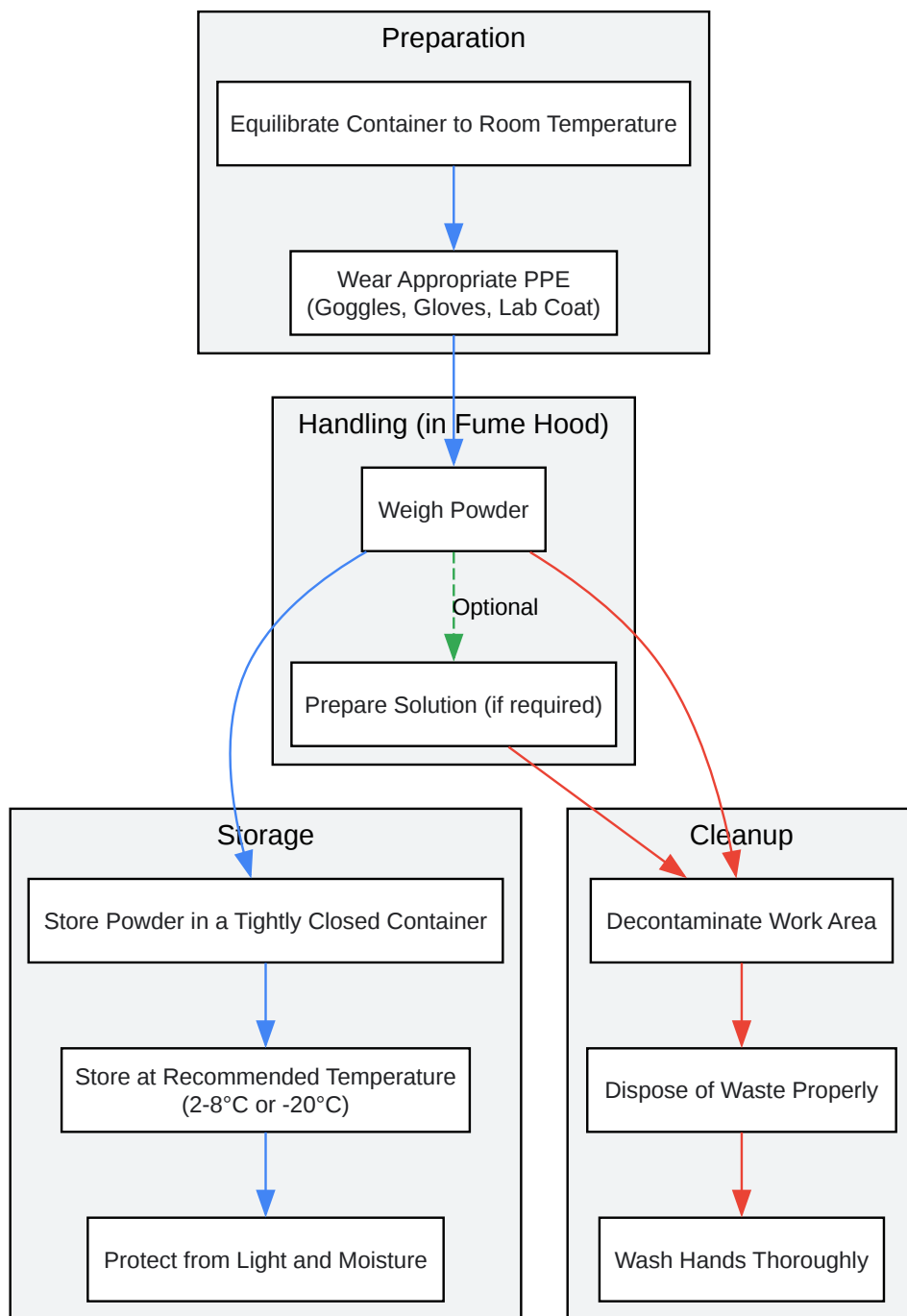
This protocol outlines a basic method for determining the stability of **Glycyl-L-valine** under specific experimental conditions.

- Solution Preparation:
 - Prepare a stock solution of **Glycyl-L-valine** at a known concentration in the desired buffer or solvent.

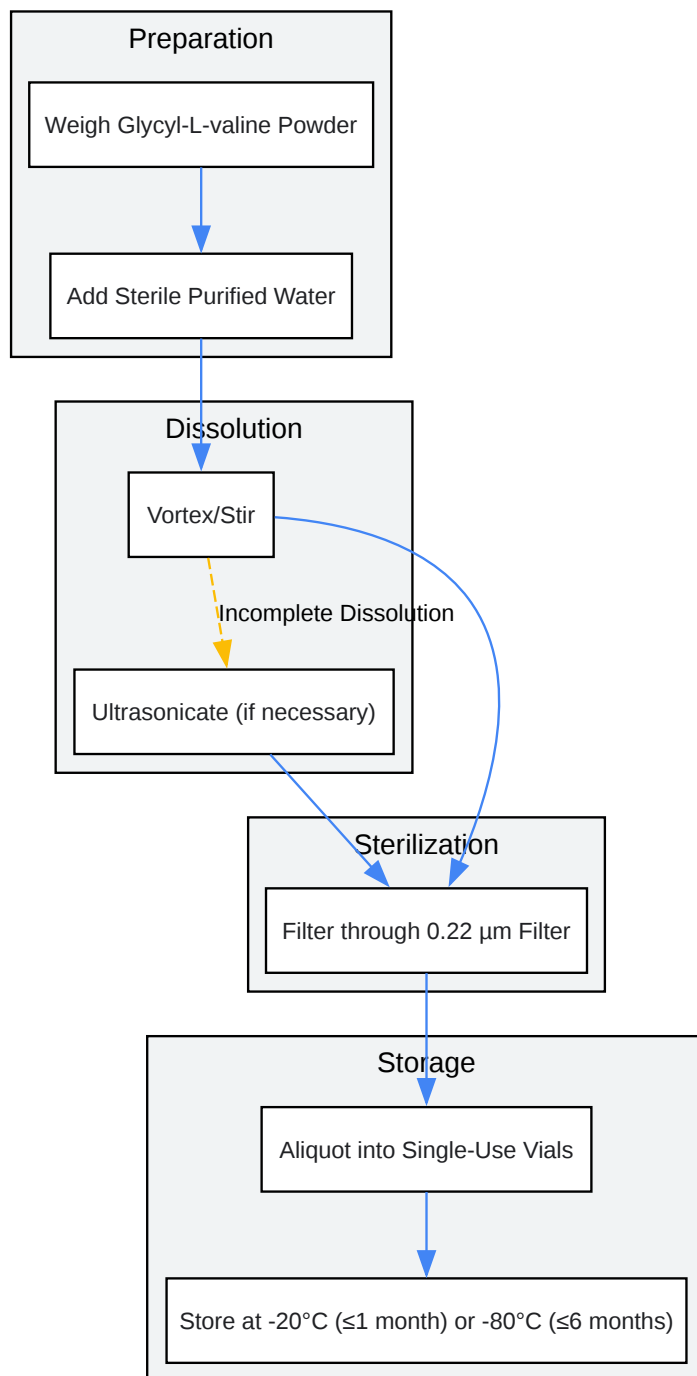
- Incubation:
 - Aliquot the solution into multiple vials.
 - Incubate the vials under the desired test conditions (e.g., different temperatures, pH values, or light exposure).
- Time Points:
 - At designated time points (e.g., 0, 2, 4, 8, 24 hours), remove one vial from each condition.
- Analysis:
 - Analyze the concentration and purity of **Glycyl-L-valine** in each sample using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Data Evaluation:
 - Compare the results from the different time points and conditions to the initial (time 0) sample to determine the rate of degradation.

Visualizations

Workflow for Handling and Storing Glycyl-L-valine Powder

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Storing **Glycyl-L-valine** Powder

Protocol for Aqueous Solution Preparation and Storage

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Caption: Protocol for Aqueous Solution Preparation and Storage

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